

Application Notes and Protocols: Measuring Carotegrast Effects on Lymphocyte Trafficking

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Compound of Interest

Compound Name: Carotegrast

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Introduction

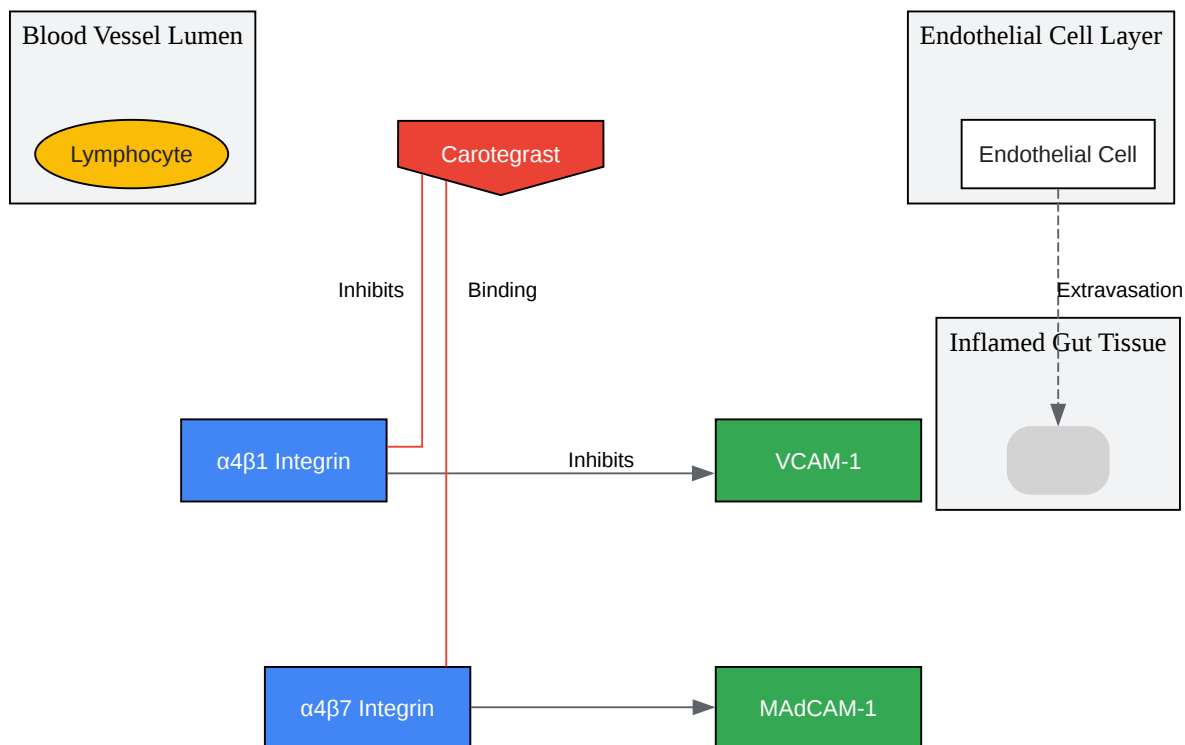
Carotegrast methyl (also known as AJM300) is an orally administered small-molecule $\alpha 4$ -integrin antagonist.[1][2] Its active metabolite, **carotegrast**, exerts an anti-inflammatory effect by inhibiting the trafficking and extravasation of lymphocytes into sites of inflammation.[3][4] This mechanism is particularly relevant in the treatment of inflammatory bowel diseases (IBD) like ulcerative colitis (UC), where an excessive accumulation of lymphocytes in the intestinal mucosa contributes to chronic inflammation.[5][6]

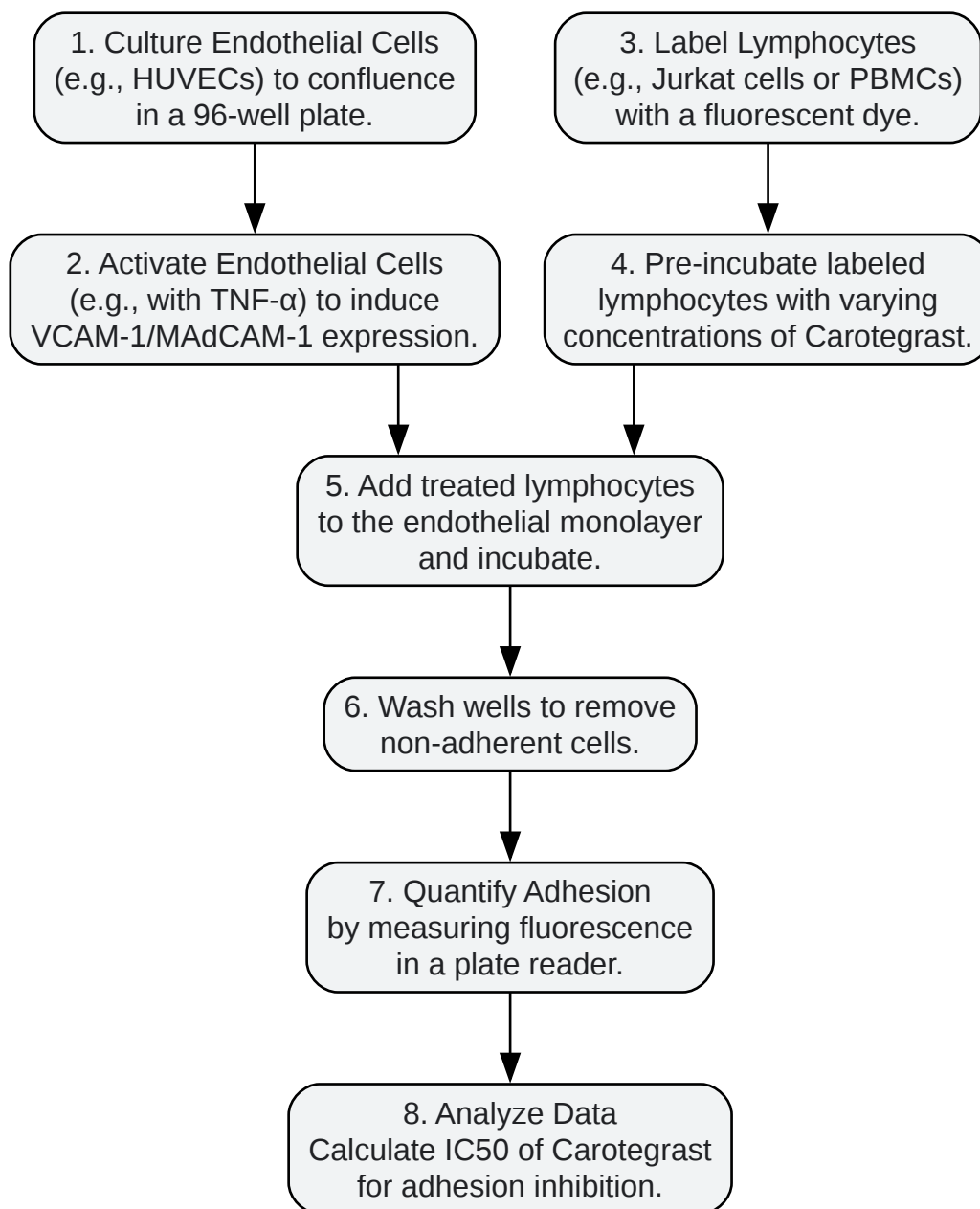
Carotegrast functions as a dual antagonist for both $\alpha 4\beta 1$ and $\alpha 4\beta 7$ integrins.[1] By blocking the interaction of these integrins on the surface of lymphocytes with their respective ligands—Vascular Cell Adhesion Molecule-1 (VCAM-1) and Mucosal Addressin Cell Adhesion Molecule-1 (MAdCAM-1)—on endothelial cells, **carotegrast** effectively reduces lymphocyte migration into gut tissues.[5][7][8] This targeted action on a key step of the inflammatory cascade makes **carotegrast** a promising therapeutic agent for UC.[6] It received its first approval in Japan for treating moderately active ulcerative colitis.[3][4][9]

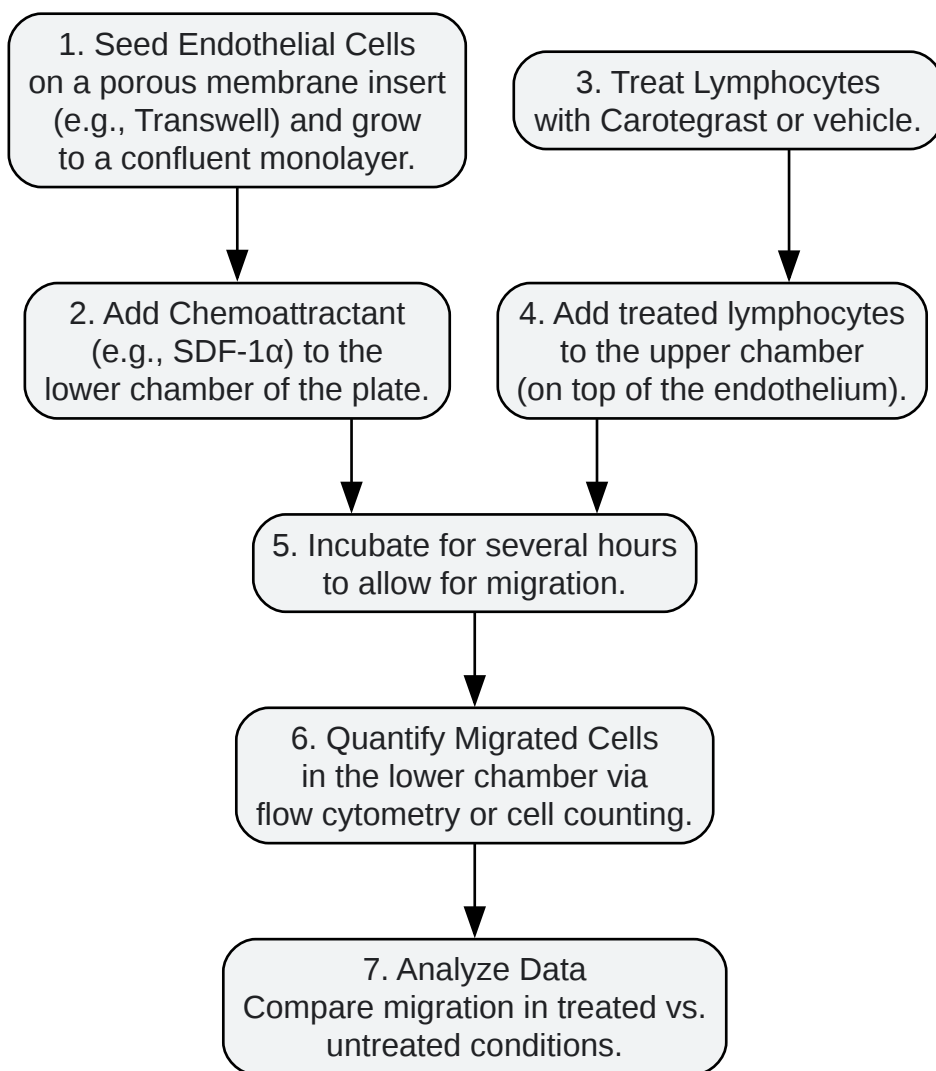
These application notes provide detailed protocols for assessing the biological effects of **carotegrast** on lymphocyte trafficking, from in vitro cell-based assays to in vivo pharmacodynamic measurements.

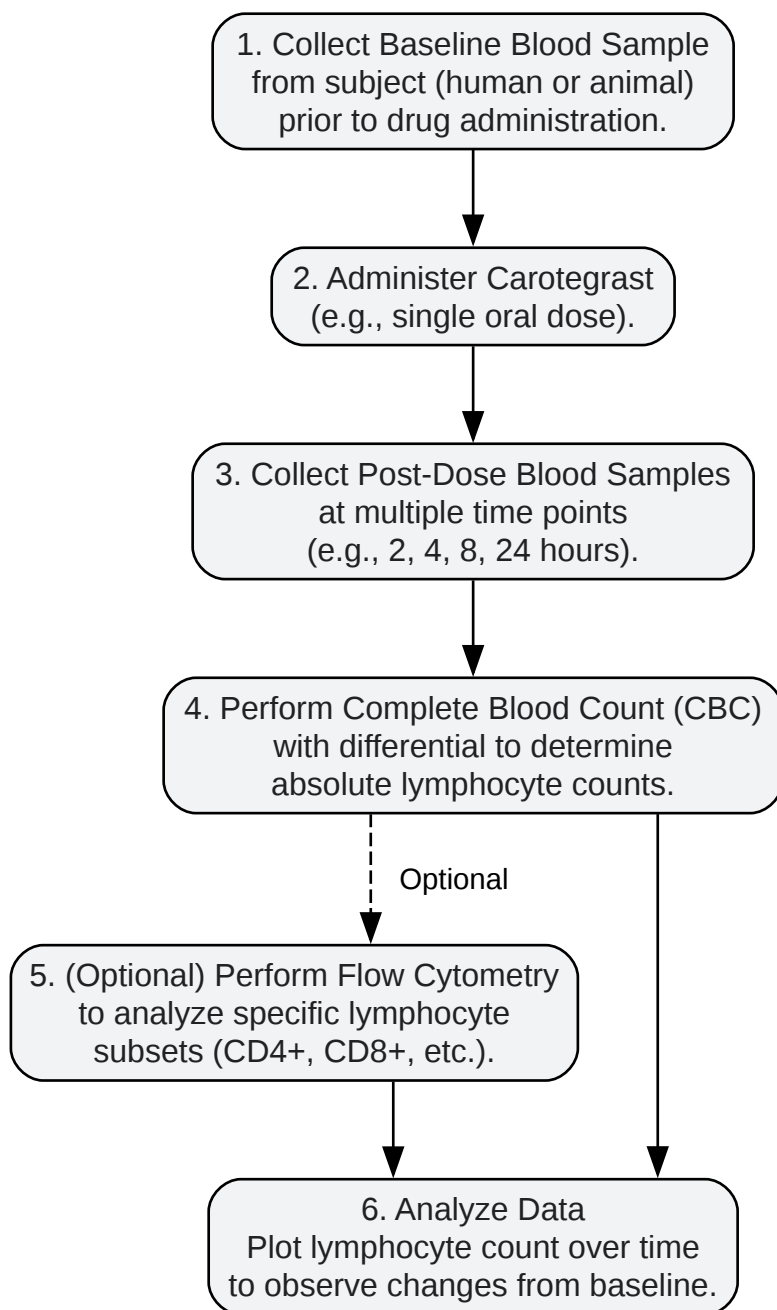
Mechanism of Action of Carotegrast

Carotegrast inhibits lymphocyte extravasation by blocking the critical adhesion step required for cells to migrate from the bloodstream into tissue. The drug's active metabolite specifically targets $\alpha 4\beta 1$ and $\alpha 4\beta 7$ integrins on lymphocytes, preventing them from binding to VCAM-1 and MAdCAM-1 on the vascular endothelium of inflamed tissues. This disruption of the cell adhesion cascade is the primary mechanism behind its anti-inflammatory effects.^[10]









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